

An In-Depth Technical Guide to 3-Fluoro-2-morpholinobenzaldehyde

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Compound of Interest

Compound Name: 3-Fluoro-2-morpholinobenzaldehyde

CAS No.: 736991-35-8

Cat. No.: B1361674

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CAS Number: 736991-35-8

Prepared by: Gemini, Senior Application Scientist

For: Researchers, Scientists, and Drug Development Professionals

Introduction: A Strategic Building Block in Modern Medicinal Chemistry

3-Fluoro-2-morpholinobenzaldehyde is a substituted aromatic aldehyde that has emerged as a valuable intermediate in the synthesis of complex organic molecules, particularly within the realm of drug discovery and development. Its strategic importance stems from the unique interplay of its three key functional components: a reactive aldehyde group, a stabilizing and solubilizing morpholine moiety, and a metabolically robust fluorine atom. This guide provides a comprehensive technical overview of its synthesis, reactivity, spectroscopic properties, and applications, offering insights for its effective utilization in research and development.

The incorporation of a fluorine atom into a drug candidate can significantly enhance its metabolic stability by blocking sites of oxidative metabolism.^[1] Furthermore, fluorine can modulate the acidity or basicity of nearby functional groups and participate in favorable protein-ligand interactions.^[1] The morpholine group is considered a "privileged structure" in medicinal chemistry, often imparting improved aqueous solubility, metabolic stability, and favorable pharmacokinetic properties to a molecule.^[1] The aldehyde functional group is a versatile handle for a wide array of chemical transformations, allowing for the construction of more complex molecular architectures.^[1]

Molecular and Physicochemical Properties

A summary of the key physicochemical properties of **3-Fluoro-2-morpholinobenzaldehyde** is presented in the table below.

Property	Value	Source
CAS Number	736991-35-8	^[2]
Molecular Formula	C ₁₁ H ₁₂ FNO ₂	^[2]
Molecular Weight	209.22 g/mol	^[1]
IUPAC Name	3-fluoro-2-morpholin-4-ylbenzaldehyde	^[1]
SMILES	<chem>O=Cc1cccc(c1N1CCOCC1)F</chem>	^[2]
Appearance	Expected to be a solid	Inferred from related compounds
Purity	Typically >95%	^[2]

Synthesis of 3-Fluoro-2-morpholinobenzaldehyde: A Plausible Synthetic Approach

While specific literature detailing the synthesis of **3-Fluoro-2-morpholinobenzaldehyde** is not readily available in the initial search, a plausible and efficient synthetic route can be proposed based on established organic chemistry principles, particularly nucleophilic aromatic

substitution (S_NAr). A likely precursor for this synthesis is 2,3-difluorobenzaldehyde or a related di- or tri-substituted benzene derivative.

The proposed synthesis involves the nucleophilic substitution of a fluorine atom at the 2-position of a suitable difluorobenzaldehyde derivative with morpholine. The fluorine atom at the 2-position is activated towards nucleophilic attack by the electron-withdrawing effect of the adjacent aldehyde group.

Experimental Protocol: Proposed Synthesis of 3-Fluoro-2-morpholinobenzaldehyde

Disclaimer: This is a theoretical protocol and should be optimized and validated in a laboratory setting.

Materials:

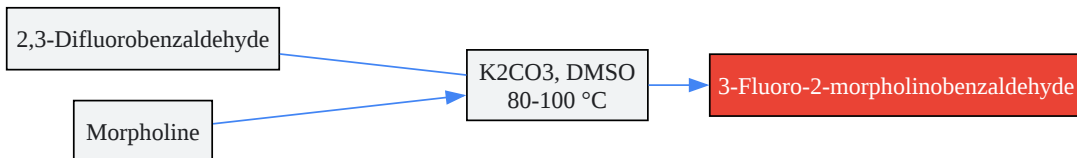
- 2,3-Difluorobenzaldehyde
- Morpholine
- Potassium Carbonate (K₂CO₃)
- Dimethyl Sulfoxide (DMSO)
- Ethyl acetate
- Brine solution
- Anhydrous Magnesium Sulfate (MgSO₄)

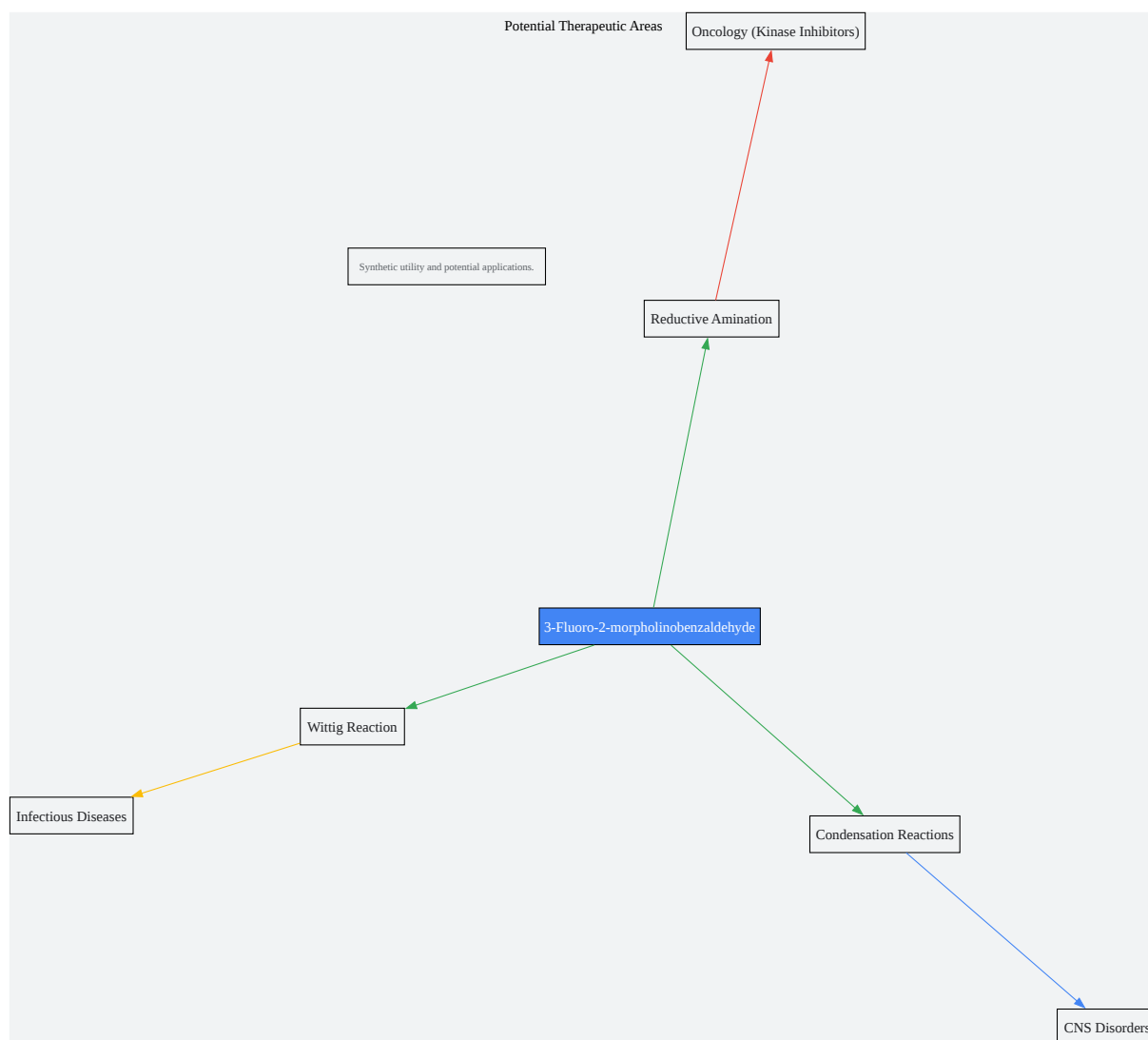
Procedure:

- To a solution of 2,3-difluorobenzaldehyde (1.0 eq) in DMSO, add morpholine (1.2 eq) and potassium carbonate (2.0 eq).
- Heat the reaction mixture to 80-100 °C and monitor the reaction progress by Thin Layer Chromatography (TLC).

- Upon completion, cool the reaction mixture to room temperature and pour it into water.
- Extract the aqueous layer with ethyl acetate (3 x).
- Combine the organic layers and wash with brine solution.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford **3-Fluoro-2-morpholinobenzaldehyde**.

Proposed synthetic workflow for 3-Fluoro-2-morpholinobenzaldehyde.





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Caption: Synthetic utility and potential applications.

Spectroscopic Characterization (Predicted)

Detailed experimental spectroscopic data for **3-Fluoro-2-morpholinobenzaldehyde** is not readily available. However, based on the analysis of its structure and data from related compounds, the following spectral characteristics can be predicted.

Technique	Predicted Spectral Features
^1H NMR	- Aldehyde proton (CHO): A singlet between δ 9.8-10.2 ppm. - Aromatic protons: Multiplets in the range of δ 7.0-7.8 ppm. - Morpholine protons (O-CH ₂): A triplet around δ 3.7-3.9 ppm. - Morpholine protons (N-CH ₂): A triplet around δ 3.0-3.3 ppm.
^{13}C NMR	- Aldehyde carbon (CHO): A signal around δ 190-195 ppm. - Aromatic carbons: Signals in the range of δ 115-160 ppm. The carbon attached to fluorine will show a large ^1JCF coupling constant. - Morpholine carbons (O-CH ₂): A signal around δ 66-68 ppm. - Morpholine carbons (N-CH ₂): A signal around δ 50-53 ppm.
^{19}F NMR	- A single resonance for the fluorine atom on the aromatic ring, likely in the range of -110 to -130 ppm (relative to CFCl_3).
IR (Infrared)	- C=O stretch (aldehyde): A strong absorption band around 1690-1710 cm^{-1} . - C-F stretch: An absorption band around 1200-1300 cm^{-1} . - C-O-C stretch (morpholine): An absorption band around 1110-1130 cm^{-1} .
Mass Spec.	- $[\text{M}]^+$: Expected at $m/z = 209.08$.

Safety and Handling

A specific Safety Data Sheet (SDS) for **3-Fluoro-2-morpholinobenzaldehyde** is not widely available. However, based on the SDS of structurally related compounds such as 3-

fluorobenzaldehyde and 3-fluoro-2-hydroxybenzaldehyde, the following precautions should be taken. [3][4]

- Hazard Statements (Expected):
 - H302: Harmful if swallowed. [3] * H315: Causes skin irritation. [4] * H319: Causes serious eye irritation. [4] * H335: May cause respiratory irritation. [4]
- Precautionary Statements (Recommended):
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray. [4] * P280: Wear protective gloves/protective clothing/eye protection/face protection. [4] * P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. [1] * P302+P352: IF ON SKIN: Wash with plenty of water. [4] * P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [4]
- Handling:
 - Handle in a well-ventilated area, preferably in a chemical fume hood. [3]* Avoid contact with skin, eyes, and clothing. [3]* Keep away from heat, sparks, and open flames. [3]
- Storage:
 - Store in a tightly closed container in a cool, dry, and well-ventilated place. [3]

Conclusion

3-Fluoro-2-morpholinobenzaldehyde is a strategically designed synthetic intermediate with significant potential in medicinal chemistry and organic synthesis. Its unique combination of a reactive aldehyde, a solubilizing and metabolically robust morpholine ring, and a stabilizing fluorine atom makes it a valuable tool for the construction of novel bioactive molecules. While further research is needed to fully explore its synthetic applications, this guide provides a solid foundation for researchers looking to incorporate this versatile building block into their synthetic strategies.

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